

3,5-Dichlorotoluene: A Comprehensive Technical Guide to Safety, Handling, and MSDS

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Compound of Interest

Compound Name: 3,5-Dichlorotoluene

Cat. No.: B1293413

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical information on the safety, handling, and Material Safety Data Sheet (MSDS) for **3,5-Dichlorotoluene** (CAS No. 25186-47-4). The following sections detail its properties, hazards, and the necessary precautions for its use in a laboratory and drug development setting.

Section 1: Chemical and Physical Properties

3,5-Dichlorotoluene is a colorless to yellow solid or liquid with a strong, aromatic odor.^{[1][2]} It is sparingly soluble in water.^[1] This compound serves as a crucial intermediate in the synthesis of various organic molecules, including active pharmaceutical ingredients (APIs) and agrochemicals like the herbicide propyzamide.^{[2][3]}

Table 1: Physical and Chemical Properties of **3,5-Dichlorotoluene**

Property	Value	Source
CAS Number	25186-47-4	[1] [2] [3] [4]
Molecular Formula	C7H6Cl2	[1] [5] [6]
Molecular Weight	161.03 g/mol	[3] [5] [6]
Appearance	Colorless to yellow liquid or solid	[1]
Melting Point	25.1 °C (77.2 °F)	[2]
Boiling Point	202 - 203 °C (395.6 - 397.4 °F)	[2] [7]
Density	1.242 - 1.25 g/mL	[2] [7]
Flash Point	79 °C (174.2 °F)	[7]
Solubility	Sparingly soluble in water	[1]
Storage Temperature	Room Temperature (Sealed in dry)	[7]

Section 2: Safety and Hazards

3,5-Dichlorotoluene is classified as a hazardous substance. It is crucial to understand its potential effects and the necessary precautions to ensure safe handling.

Table 2: GHS Hazard Information for **3,5-Dichlorotoluene**

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Skin Irritation	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Eye Irritation	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning
Acute toxicity, oral (potential)	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Acute toxicity, dermal (potential)	H312: Harmful in contact with skin	GHS07 (Exclamation Mark)	Warning
Acute toxicity, inhalation (potential)	H332: Harmful if inhaled	GHS07 (Exclamation Mark)	Warning

Note: The acute toxicity warnings (H302, H312, H332) are indicated as potential hazards by some suppliers.^[6]

The primary hazards associated with **3,5-Dichlorotoluene** are skin, eye, and respiratory irritation.^{[4][5][6][8]} In case of exposure to high temperatures, it may emit toxic fumes.^[1] It is also considered harmful to aquatic life.^[1]

Section 3: Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

Handling:

- Ventilation: Use only outdoors or in a well-ventilated area.^{[8][9]}
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.^{[4][8][9]}

- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[8][9]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[10]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[9] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4][8]
- Fire Prevention: Keep away from heat, sparks, open flames, and hot surfaces.[9]

Storage:

- Store in a cool, dry, and well-ventilated place.[5][9]
- Keep containers tightly closed.[5][9]
- Store locked up.[4][8][9]
- Incompatible Materials: Keep away from strong oxidizing agents.[9][11]

Section 4: First Aid and Emergency Procedures

Table 3: First Aid Measures for **3,5-Dichlorotoluene** Exposure

Exposure Route	First Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing.[4][8][9] If symptoms persist, consult a doctor.[4]
Skin Contact	Wash off with soap and plenty of water.[5][8][9] If skin irritation occurs, get medical advice/attention.[8][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][8][9] If eye irritation persists, get medical advice/attention.[8][9]
Ingestion	Rinse mouth with water.[5] Immediately give a glass of water.[8] If symptoms persist, consult a doctor.[4] Never give anything by mouth to an unconscious person.[5]

Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][12]
- Specific Hazards: Containers may explode when heated.[9][12] Hazardous combustion products include carbon oxides and hydrogen chloride gas.[5][9]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[5][12]

Accidental Release Measures:

- Personal Precautions: Avoid breathing dust and contact with skin and eyes. Wear protective clothing, gloves, safety glasses, and a dust respirator.[8]
- Environmental Precautions: Do not allow the product to enter drains, sewers, or waterways.[4][5]

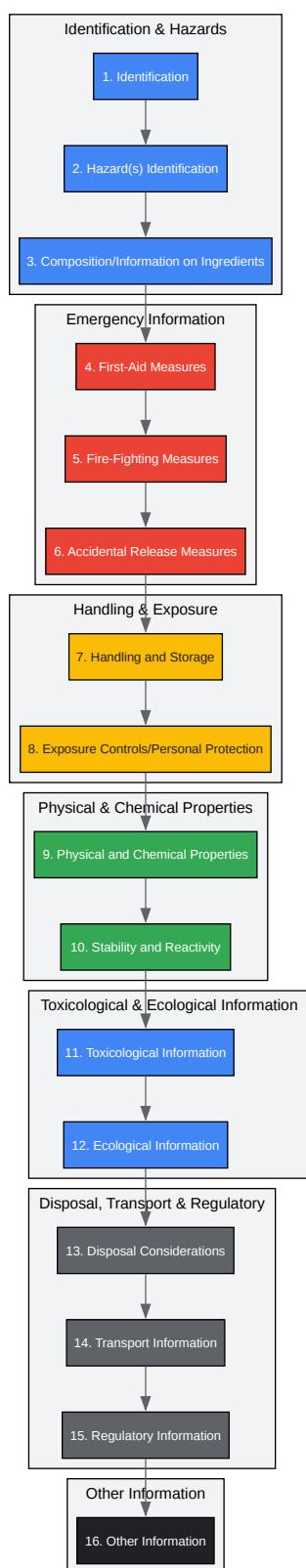
- Containment and Cleaning: Use dry clean-up procedures and avoid generating dust.^[8] Soak up with inert absorbent material and dispose of as hazardous waste.^[5]

Section 5: Experimental Protocols and Data

While specific, detailed experimental protocols for the toxicological and physical data are not typically provided in standard safety data sheets, the information is derived from standardized testing methods established by regulatory bodies. For instance, properties like melting point, boiling point, and flash point are determined using internationally recognized procedures. Toxicological data, such as LD50 values, are obtained from animal studies conducted under controlled laboratory conditions. For detailed methodologies, researchers should consult specialized toxicological databases and chemical analysis literature.

Section 6: MSDS Logical Structure

A Material Safety Data Sheet (MSDS), now more commonly known as a Safety Data Sheet (SDS), follows a standardized 16-section format to provide comprehensive information about a chemical substance. The logical flow of this information is crucial for quick access to relevant data in various situations, from routine handling to emergencies.



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Caption: Logical flow of information in a 16-section Safety Data Sheet (SDS).

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References

- 1. guidechem.com [guidechem.com]
- 2. Dichlorotoluene - Wikipedia [en.wikipedia.org]
- 3. 3,5-Dichlorotoluene | 25186-47-4 | Benchchem [benchchem.com]
- 4. bg.cpachem.com [bg.cpachem.com]
- 5. hpc-standards.com [hpc-standards.com]
- 6. 3,5-Dichlorotoluene | C₇H₆Cl₂ | CID 32834 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 3 5-DICHLOROTOLUENE CAS#: 25186-47-4 [m.chemicalbook.com]
- 8. static.cymitquimica.com [static.cymitquimica.com]
- 9. fishersci.com [fishersci.com]
- 10. lanxess.com [lanxess.com]
- 11. dcfinechemicals.com [dcfinechemicals.com]
- 12. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [3,5-Dichlorotoluene: A Comprehensive Technical Guide to Safety, Handling, and MSDS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293413#3-5-dichlorotoluene-safety-handling-and-msds-information]

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